Erbium hydride (ErH3)

• CAS: 13550-53-3
• Synonyms:
  Erbium

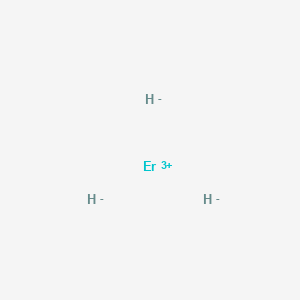

• Molecular Formula: ErH3
• Molecular Weight: 170.28 g/mol
• SMILES: [H-].[H-].[H-].[Er+3]
• InChI: InChI=1S/Er.3H/q+3;3*-1
• InChIKey: UYAHIZSMUZPPFV-UHFFFAOYSA-N

Erbium Hydride (ErH3) Overview

Erbium hydride (ErH3) is a rare-earth trihydride characterized by a hexagonal crystal structure [1]. It is a member of the heavy lanthanide hydride family, forming a grayish-white solid with a molecular weight of 170.28 g/mol [1][2]. ErH3 exhibits a theoretical density of ~7.6 g/cm³ . This compound is of significant scientific and industrial interest due to its high hydrogen-to-metal ratio (H/Er ≈ 3) and its reversible hydrogen absorption/desorption properties, positioning it as a material for hydrogen storage, neutron moderation, and as a precursor in advanced material systems [3].

Workflow Hydrogen storage & neutron moderation studies

Selection High H/metal ratio (H/Er ~3) reversible hydride

Use Context Thin film target, solid-state switch, or precursor

• [1] MatWeb, LLC. (n.d.). Erbuim Hydride, ErH3 [Data Sheet]. Retrieved from https://apm.matweb.com/search/DataSheet.aspx?MatGUID=1691c935f59d41b6bf2e75a461e45888 View Source
• [2] National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 166844, Erbium hydride (ErH3). Retrieved from https://pubchem.ncbi.nlm.nih.gov/compound/Erbium-hydride-_ErH3 View Source
• [3] Abere, M. J., Gallegos, R. J., Moorman, M. W., Rodriguez, M. A., Kotula, P. G., Kellogg, R. A., & Adams, D. P. (2024). Normally closed thermally activated irreversible solid state erbium hydrides switches. Micro and Nano Engineering, 23, 100243. View Source

Why ErH3 Cannot Be Substituted

While all rare-earth hydrides (REH2/REH3) exhibit some capacity for hydrogen absorption, ErH3 demonstrates unique performance characteristics that preclude generic substitution. Differences in crystal field effects, helium migration behavior under irradiation, and thermal decomposition kinetics directly impact the performance and reliability of systems designed for specific applications. For instance, the mechanical properties of ErH3 are uniquely sensitive to helium embrittlement compared to other erbium hydride phases [1], and its electronic and magnetic properties are distinct from those of other heavy lanthanide trihydrides like GdH3 and HoH3, as revealed by low-temperature susceptibility studies [2]. Substituting ErH3 with a seemingly similar analog like YH3 or ErH2 would lead to quantifiable changes in hydrogen capacity, activation energy for decomposition, and proton conversion efficiency, ultimately compromising device function and research reproducibility.

!

Phase mismatch (ErH2)

ErH2 offers lower gravimetric capacity (~1.0 wt%) and higher thermal stability; direct replacement reduces stored hydrogen density and alters desorption controllability.

!

Lanthanide analog non-equivalence

GdH3, HoH3, and YbH3 exhibit distinct low-temperature magnetic parameters and saturation moments; substitution compromises cryogenic magnetism research and heavy-fermion studies.

!

Mechanical aging sensitivity

ErH3 shows the most pronounced helium-induced modulus decline among erbium hydride phases; substituting a less sensitive phase invalidates tritium storage aging models.

• [1] Foiles, S. M., et al. (2021). Ab initio study of the effects of helium on the mechanical properties of different erbium hydrides. Materials Today Communications, 26, 101869. View Source
• [2] Wallace, W. E., & Mader, K. H. (1976). Magnetization and magnetic susceptibilities of GdH3, HoH3, ErH3 and YbH3. NASA Technical Reports Server, Document ID 19760014990. View Source

ErH3 Performance Comparison

Hydrogen Storage Capacity

The maximum theoretical gravimetric hydrogen storage capacity of ErH3 is ~1.5 wt.%, a 50% increase over the ~1.0 wt.% capacity of the ErH2 phase. Experimental values for ErH3 typically range from 1.2–1.4 wt.% due to oxide contamination .

Hydrogen Storage Capacity

Head-to-head

~1.5 wt.% (theor.) / 1.2–1.4 wt.% (exp.)

vs ErH2: ~1.0 wt.%+50% higher capacity

Reported gravimetric advantage over ErH2 phase

Experimental values reduced by oxide contamination; review material purity.

Evidence Dimension	Gravimetric Hydrogen Storage Capacity
Target Compound Data	~1.5 wt.% (theoretical); 1.2–1.4 wt.% (experimental)
Comparator Or Baseline	ErH2: ~1.0 wt.%
Quantified Difference	+50% higher theoretical capacity
Conditions	Based on stoichiometric hydrogen content and experimental measurements via in situ XRD or neutron diffraction.

Why This Matters

For hydrogen storage applications, a 50% higher gravimetric capacity directly translates to a proportionally smaller and lighter storage system for the same amount of hydrogen, improving the overall system energy density.

Thermal Decomposition Kinetics

The thermal desorption of hydrogen from ErH3 occurs via a two-step process with distinct activation energies (Ea). The low-temperature peak, associated with the β + γ → β phase transformation, has an Ea of 160.7 kJ/mol, while the high-temperature peak (α + β → α) has an Ea of 212.3 kJ/mol [1]. In contrast, the decomposition of the more stable β-ErH2 phase is known to be more difficult and occurs at higher temperatures, with studies showing it is among the most stable rare-earth hydrides [2].

Thermal Decomposition Kinetics

Class-level

Peak 1: 160.7 kJ/mol, Peak 2: 212.3 kJ/mol

Two-step desorptionErH2 more stable (no direct Ea)

Distinct activation energies support tunable hydrogen release

Class inference: ErH2 decomposition is more difficult; verify with specific lot.

Evidence Dimension	Activation Energy for Hydrogen Desorption
Target Compound Data	160.7 kJ/mol (peak 1), 212.3 kJ/mol (peak 2)
Comparator Or Baseline	ErH2: Higher thermal stability and more difficult decomposition (quantitative Ea not provided in direct comparison, but class inference notes higher stability).
Quantified Difference	ErH3 decomposes in two distinct steps with lower Ea than the highly stable ErH2 phase, allowing for more controlled hydrogen release.
Conditions	TG-TDS analysis of ErH3 powders at a heating rate of 20 °C/min.

Why This Matters

Knowledge of specific activation energies is crucial for designing controlled hydrogen release systems. The two-step decomposition profile of ErH3 offers more tunability compared to the more stable ErH2 phase.

• [1] Li, Y., et al. (2023). Phase-structural transformation of erbium trihydride studied by thermal desorption spectroscopy. International Journal of Hydrogen Energy, 48(37), 13913-13921. View Source
• [2] Lundin, C. E. (1968). Thermodynamics of the erbium-hydrogen system. Transactions of the Metallurgical Society of AIME, 242(5), 903-907. View Source

Magnetic Susceptibility

Low-temperature magnetic susceptibility measurements (1.2–4.2 K) reveal distinct magnetic behavior for different rare-earth trihydrides. ErH3 obeys a Curie-Weiss law over a limited range (4.2 to 2 K) with a Weiss constant of -1.11 K and an effective magnetic moment of 7.7 Bohr magnetons [1]. In comparison, HoH3 has a Weiss constant of -4.25 K and an effective moment of 8.6 μB, while GdH3 exhibits two broad maxima in χ(T) at 1.8 K and 3.3 K [1]. YbH3 shows temperature-independent susceptibility in this range [1]. High-field measurements further differentiate the materials: ErH3 has an extrapolated saturation moment of 3.74 μB/ion, while GdH3 and HoH3 have values of 7.0 and 6.1 μB/ion, respectively [1].

Magnetic Susceptibility

Head-to-head

Weiss const. -1.11 K, eff. moment 7.7 μB, sat. moment 3.74 μB/ion

GdH3 sat. 7.0 μBHoH3 sat. 6.1 μBYbH3 temp.-indep.

Non-interchangeable magnetic parameters among REH3 compounds

Low-temperature (1.2–4.2 K) powder measurements; reported by NASA.

Evidence Dimension	Magnetic Properties at Low Temperatures
Target Compound Data	Weiss constant: -1.11 K; Effective moment: 7.7 μB; Saturation moment: 3.74 μB/ion.
Comparator Or Baseline	GdH3: χ(T) maxima at 1.8 K & 3.3 K, Sat. moment: 7.0 μB/ion. HoH3: Weiss const.: -4.25 K, Eff. moment: 8.6 μB, Sat. moment: 6.1 μB/ion. YbH3: χ(T) is temp.-independent.
Quantified Difference	ErH3 has a distinct set of magnetic parameters (Weiss constant, effective and saturation moments) compared to other REH3 compounds.
Conditions	Magnetic susceptibility and magnetization measured on powdered samples in the temperature range of 1.2–4.2 K.

Why This Matters

For applications in cryogenic magnetic cooling or research into heavy fermion systems, the specific magnetic ground state and exchange interactions of ErH3 are non-interchangeable with those of other lanthanide trihydrides.

• [1] Wallace, W. E., & Mader, K. H. (1976). Magnetization and magnetic susceptibilities of GdH3, HoH3, ErH3 and YbH3. NASA Technical Reports Server, Document ID 19760014990. View Source

Proton Beam Enhancement Efficiency

Coating a gold foil target with ErH3 significantly enhances the conversion efficiency of laser energy to protons. Experiments at the Lawrence Livermore National Laboratory showed that gold foils with a rear-surface ErH3 coating exhibited a 25% increase in conversion efficiency for protons above 3.4 MeV relative to uncoated contaminants [1]. Hybrid PIC simulations supported this finding, predicting a 37% increase for protons above 3 MeV [1]. This enhancement is attributed to the high atomic mass of erbium on the target rear surface, which minimizes depletion and improves collimation [2][3].

Proton Beam Enhancement

Head-to-head

+25% exp. / +37% sim. for protons >3.4 MeV

vs uncoated Au foilCallisto laser 40 TW

Reported conversion efficiency gain in laser-ion acceleration

Enhanced collimation due to high-Z erbium rear surface.

Evidence Dimension	Proton Conversion Efficiency
Target Compound Data	25% increase (experimental); 37% increase (simulated) for protons >3.4 MeV and >3 MeV, respectively.
Comparator Or Baseline	Uncoated gold foil with surface contaminants (C+4, H+).
Quantified Difference	+25% to +37% increase in proton yield.
Conditions	40 TW Callisto laser irradiation of thin gold foils, with and without ErH3 coating on the rear surface; Ar-ion etching to clean hydride surface.

Why This Matters

For laser-driven ion acceleration experiments, ErH3 is a proven target material that provides a quantifiable enhancement in proton yield, a critical factor for applications in medical isotope production and fast ignition fusion research.

• [1] Offermann, D. T., Van Woerkom, L. D., Freeman, R. R., et al. (2009). Observations of proton beam enhancement due to erbium hydride on gold foil targets. Physics of Plasmas, 16(9), 093113. View Source
• [2] Badziak, J., et al. (2016). Enhanced efficiency of femtosecond laser-driven proton generation from a two-species target with heavy atoms. Laser and Particle Beams, 34(2), 244-251. View Source
• [3] Domański, J., & Badziak, J. (2017). Generation of proton beams from two-species targets irradiated by a femtosecond laser pulse of ultra-relativistic intensity. Laser and Particle Beams, 35(1), 63-71. View Source

Helium-Induced Mechanical Degradation

First-principles calculations show that the mechanical properties of all erbium hydride phases decrease in the presence of helium, a critical consideration for tritium storage applications where ³He is a decay product. Importantly, the decline in mechanical properties (including Young's modulus, shear modulus, and bulk modulus) is most serious for the ErH3 (γ) phase compared to the ErH2 (β) and α phases [1]. Despite this, the calculations also indicated that helium embrittlement is not observed and that the ductility of the hydrides may even improve following helium production at the concentrations studied [1].

Helium-Induced Degradation

Head-to-head

Most serious decline in Young’s, shear, and bulk moduli among ErHx phases

ErH2 less affectedDFT elastic constants

ErH3 is the most helium-sensitive phase in tritide aging models

Helium embrittlement not observed at studied concentrations; ductility may improve.

Evidence Dimension	Sensitivity of Mechanical Properties to Helium Content
Target Compound Data	Most serious decline in Young's modulus, shear modulus, and bulk modulus among erbium hydride phases.
Comparator Or Baseline	ErH2 (β) and α-phase erbium hydrides: Less severe decline in mechanical properties.
Quantified Difference	Qualitative ranking: ErH3 degradation > ErH2 degradation (exact numerical modulus changes are not provided in the abstract).
Conditions	Ab initio (first-principles) density functional theory (DFT) calculations of elastic constants.

Why This Matters

For nuclear fusion applications involving tritium storage, understanding the differential aging behavior of ErH3 versus ErH2 is essential for predicting material lifetime and ensuring safe, long-term containment.

• [1] Foiles, S. M., et al. (2021). Ab initio study of the effects of helium on the mechanical properties of different erbium hydrides. Materials Today Communications, 26, 101869. View Source

Resistance Switching Contrast

A novel, thermally driven, solid-state switch technology has been developed using the ErH3/Er2O3 materials system. This switch operates via a thermodynamically stable reduction/oxidation reaction, leading to a multi-decade (>11 orders of magnitude) change in electrical resistance [1]. The switch exhibits an activation energy of 290 kJ/mol and a switching time of 120 ms at 560 °C, with the potential to scale to 1 ms at 680 °C [1]. This performance is enabled by the unique phase transformation of ErH3 to insulating Er2O3, a property not found in many common switch materials like vanadium dioxide (VO2), which has a much lower resistance contrast.

Resistance Switching Contrast

Class-level

>11 orders of magnitude resistance change

vs VO2: 2–5 ordersSwitch time 120 ms @560 °C

Exceptionally large on/off ratio for irreversible solid-state switches

ErH3/Er2O3 redox reaction; scaling to 1 ms at 680 °C possible.

Evidence Dimension	Resistance Change Ratio upon Switching
Target Compound Data	>11 orders of magnitude (>10^11 change in resistance)
Comparator Or Baseline	Vanadium dioxide (VO2): Typical resistance change of 2-5 orders of magnitude.
Quantified Difference	At least 6 orders of magnitude greater resistance change than typical VO2-based switches.
Conditions	Thin film switches undergoing a thermally induced ErH3/Er2O3 redox reaction.

Why This Matters

The exceptionally large resistance contrast makes ErH3-based switches highly attractive for applications requiring definitive, irreversible 'on/off' states, such as in thermal fuses, secure memory devices, and environmental sensors.

• [1] Abere, M. J., Gallegos, R. J., Moorman, M. W., Rodriguez, M. A., Kotula, P. G., Kellogg, R. A., & Adams, D. P. (2024). Normally closed thermally activated irreversible solid state erbium hydrides switches. Micro and Nano Engineering, 23, 100243. View Source

ErH3 Application Scenarios

Laser-Driven Ion Acceleration

ErH3 is the preferred material for enhancing proton yield in high-intensity laser-matter interaction experiments. Its use as a rear-surface coating on thin foils has been experimentally proven to increase proton conversion efficiency by 25% compared to uncoated targets, a critical gain for generating high-energy ion beams for applications such as fast ignition fusion research and medical isotope production [1].

Irreversible Thermal Switches

The ErH3/Er2O3 materials system is uniquely suited for creating irreversible, high-contrast solid-state switches. These devices leverage the >11 orders of magnitude change in resistance upon thermal activation, a performance metric far exceeding that of competing materials like VO2. This makes them ideal for thermal fuses, secure one-time programmable memory, and rugged environmental sensors where an unambiguous state change is required [2].

Heavy Fermion Magnetism Studies

For low-temperature physics research, ErH3 serves as a model system for studying crystal field effects and magnetic interactions in heavy lanthanide hydrides. Its distinct magnetic parameters—a Weiss constant of -1.11 K, an effective moment of 7.7 μB, and a saturation moment of 3.74 μB/ion—are non-interchangeable with those of other REH3 compounds, making it essential for experiments probing specific magnetic ground states and exchange mechanisms [3].

Tritium Storage Research

In nuclear materials research, ErH3 is a key compound for understanding the aging effects of helium-3 decay in metal tritides. It is known to exhibit the most severe degradation of mechanical properties among erbium hydride phases in the presence of helium, making it a critical material for studying the fundamental mechanisms of helium bubble nucleation and growth, and for benchmarking predictive models of long-term tritide storage vessel integrity [4].

Application

Selection Property

Validation Focus

Laser-driven ion acceleration

Proton yield enhancement coating

Conversion efficiency vs uncoated targets

Irreversible thermal switches

High-contrast resistance change (ErH3/Er2O3)

On/off ratio and activation energy

Heavy fermion magnetism studies

Distinct magnetic ground state parameters

Weiss constant, effective and saturation moments

Tritium storage research

Most helium-sensitive erbium hydride phase

Helium-induced modulus evolution

• [1] Offermann, D. T., Van Woerkom, L. D., Freeman, R. R., et al. (2009). Observations of proton beam enhancement due to erbium hydride on gold foil targets. Physics of Plasmas, 16(9), 093113. View Source
• [2] Abere, M. J., Gallegos, R. J., Moorman, M. W., Rodriguez, M. A., Kotula, P. G., Kellogg, R. A., & Adams, D. P. (2024). Normally closed thermally activated irreversible solid state erbium hydrides switches. Micro and Nano Engineering, 23, 100243. View Source
• [3] Wallace, W. E., & Mader, K. H. (1976). Magnetization and magnetic susceptibilities of GdH3, HoH3, ErH3 and YbH3. NASA Technical Reports Server, Document ID 19760014990. View Source
• [4] Foiles, S. M., et al. (2021). Ab initio study of the effects of helium on the mechanical properties of different erbium hydrides. Materials Today Communications, 26, 101869. View Source
